

Introduction: Navigating Spirocyclic Scaffolds in Medicinal Chemistry

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	8-Oxa-2-azaspiro[4.5]decane-1,3-dione
CAS No.:	90607-23-1
Cat. No.:	B3058632

Get Quote

Spirocyclic systems, characterized by two rings sharing a single atom, are of significant interest in drug discovery. Their rigid, three-dimensional structures provide a unique conformational landscape that can enhance binding affinity and selectivity for biological targets. This guide focuses on the PubChem data for **8-Oxa-2-azaspiro[4.5]decane-1,3-dione**. However, a critical analysis of available data reveals that a closely related isomer, 8-Oxa-1,3-diazaspiro[4.5]decane-2,4-dione (PubChem CID: 217651), is more extensively characterized. The latter incorporates a hydantoin ring, a privileged scaffold known for a wide range of biological activities including anticonvulsant, anticancer, and anti-inflammatory properties.^[1]

This document will provide a comprehensive overview of the well-documented isomer (CID 217651) as a representative of this structural class, covering its chemical properties, safety data, and the broader pharmacological context of spiro-hydantoins. We will also present the limited available data for the specifically requested **8-Oxa-2-azaspiro[4.5]decane-1,3-dione** to ensure a complete analysis.

Compound Profile: 8-Oxa-1,3-diazaspiro[4.5]decane-2,4-dione (PubChem CID: 217651)

This molecule features a spirocyclic fusion of a tetrahydropyran ring and a hydantoin (imidazolidine-2,4-dione) ring. This structure is the primary subject of available public data.

Chemical Identifiers and Descriptors

A unique chemical identity is established through various standard nomenclature systems. These identifiers are crucial for unambiguous database searching and regulatory documentation.

Identifier	Value	Source
PubChem CID	217651	PubChem[2]
IUPAC Name	8-oxa-1,3-diazaspiro[4.5]decane-2,4-dione	PubChem[2]
CAS Number	39124-19-1	PubChem[2], BOC Sciences[3]
Molecular Formula	C ₇ H ₁₀ N ₂ O ₃	PubChem[2]
Canonical SMILES	<chem>C1COCCC12C(=O)NC(=O)N2</chem>	PubChem[2]
InChIKey	ZJAGHKBPSTXBRB-UHFFFAOYSA-N	PubChem[2]

Physicochemical Properties (Computed)

The following properties are computationally predicted by PubChem and provide insight into the molecule's expected behavior in biological and chemical systems.[2]

Property	Value	Unit
Molecular Weight	170.17	g/mol
Monoisotopic Mass	170.06914219	Da
XLogP3	-0.8	
Hydrogen Bond Donor Count	2	
Hydrogen Bond Acceptor Count	3	
Rotatable Bond Count	0	
Topological Polar Surface Area	67.4	Å ²

Safety and Hazard Information

Based on notifications to the ECHA C&L Inventory, this compound is classified with the following hazards. Standard personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be used when handling this chemical.[\[2\]](#)[\[4\]](#)

GHS Classification	Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed
Skin Corrosion/Irritation	H315	Causes skin irritation
Serious Eye Damage/Irritation	H319	Causes serious eye irritation

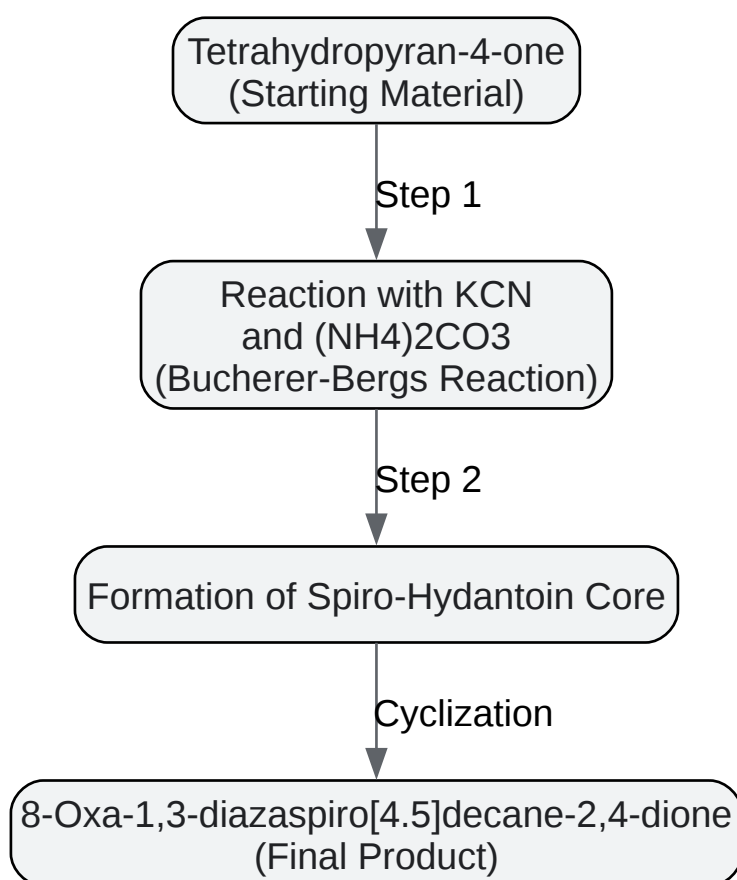
This GHS information is based on a single notification to the ECHA C&L inventory and may not be exhaustive.[\[2\]](#)

Synthesis and Pharmacological Context

While specific synthesis routes for 8-Oxa-1,3-diazaspiro[4.5]decane-2,4-dione are not detailed in the provided search results, the synthesis of related spiro-hydantoin often follows established organic chemistry pathways. A general, conceptual approach is outlined below.

Conceptual Synthetic Workflow

The synthesis of spiro-hydantoins can often be achieved through a multi-step process starting from a suitable ketone, which serves as the precursor for the spirocyclic core. The Bucherer-Bergs reaction or related pathways are common for creating the hydantoin moiety.

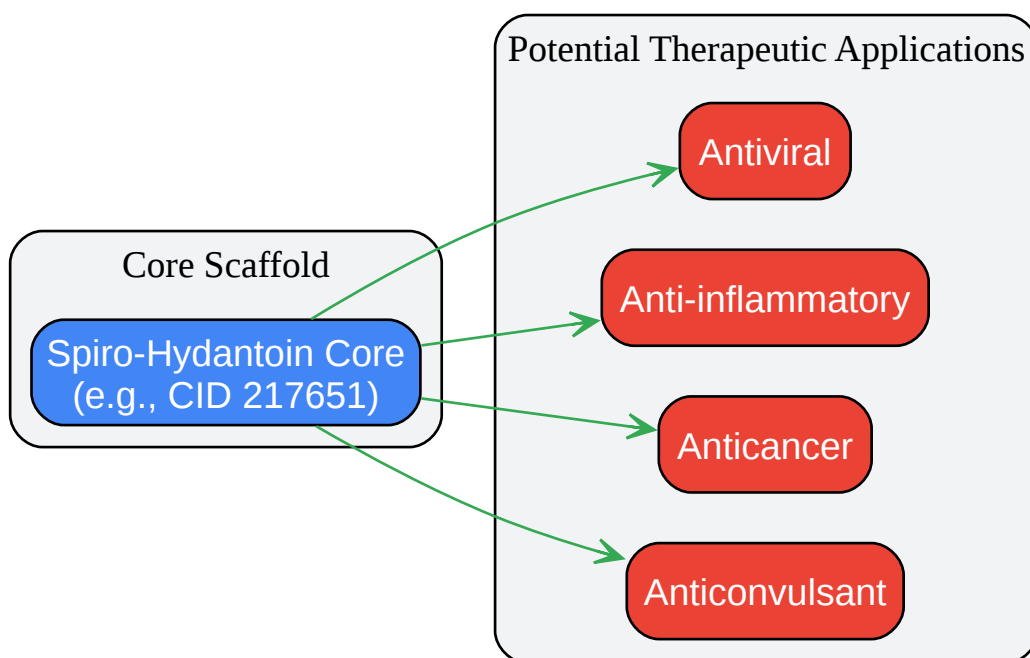


[Click to download full resolution via product page](#)

Caption: Conceptual workflow for spiro-hydantoin synthesis.

Biological Significance of the Hydantoin Scaffold

The hydantoin ring present in CID 217651 is a well-established "privileged scaffold" in medicinal chemistry. Molecules containing this core structure have demonstrated a wide array of pharmacological activities.^[1] This suggests that 8-Oxa-1,3-diazaspiro[4.5]decane-2,4-dione could be a valuable building block or lead compound for drug discovery programs.



[Click to download full resolution via product page](#)

Caption: The spiro-hydantoin core and its potential applications.

Compound Profile: 8-Oxa-2-azaspiro[4.5]decane-1,3-dione

This is the compound originally specified in the topic. It features a succinimide ring rather than a hydantoin ring. Publicly available experimental data for this molecule is very limited; the information below is derived from computational predictions found on PubChemLite.^[5]

Chemical Identifiers and Predicted Properties

Identifier	Value	Source
Molecular Formula	C ₈ H ₁₁ NO ₃	PubChemLite[5]
SMILES	C1COCCC12CC(=O)NC2=O	PubChemLite[5]
InChIKey	IHCTUJSPEDLQRV- UHFFFAOYSA-N	PubChemLite[5]
Monoisotopic Mass	169.0739	Da
XlogP (predicted)	-0.8	

The synthesis of this spiro-succinimide could potentially be achieved from tetrahydropyran-4-one and reagents suitable for forming the succinimide ring, though specific protocols were not identified.

Conclusion

While the query specified **8-Oxa-2-azaspiro[4.5]decane-1,3-dione**, the landscape of available scientific data points to its isomer, 8-Oxa-1,3-diazaspiro[4.5]decane-2,4-dione (CID 217651), as the more thoroughly documented compound. This guide has provided a detailed summary of the chemical identifiers, computed properties, and safety information for this spiro-hydantoin. The established pharmacological importance of the hydantoin scaffold suggests that CID 217651 and related compounds are of significant interest for further research and development in medicinal chemistry. The lack of extensive data on the spiro-succinimide isomer highlights a potential area for future investigation.

References

- PubChem. 8-Oxa-1,3-diazaspiro(4.5)decane-2,4-dione. National Center for Biotechnology Information. [\[Link\]](#)
- PubChem. 2-Azaspiro[4.5]decane-1,3-dione. National Center for Biotechnology Information. [\[Link\]](#)
- MDPI. 1-Methyl-8-phenyl-1,3-diazaspiro[4.5]decane-2,4-dione. MDPI. [\[Link\]](#)

- ResearchGate. Synthesis of 8-oxa-2-azaspiro[4.5]decane | Request PDF. ResearchGate. [\[Link\]](#)
- Capot Chemical. MSDS of 8-Oxa-1,3-diazaspiro[4.5]decane-2,4-dione. Capot Chemical. [\[Link\]](#)
- PubChemLite. **8-oxa-2-azaspiro[4.5]decane-1,3-dione**. PubChemLite. [\[Link\]](#)
- Google Patents. CN111518015A - Preparation method of tert-butyl-8-oxylidene-2-azaspiro [4.5] decane-2-formic acid ester.
- PubMed. Synthesis and structure-activity studies of a series of 1-oxa-8-azaspiro[4.5]decanes as M1 muscarinic agonists. PubMed. [\[Link\]](#)
- PubChem. 8-Oxa-2-azaspiro(4.5)decane. National Center for Biotechnology Information. [\[Link\]](#)
- Google Patents. CN110818712A - 1-Methyl-1,3,8-triazaspiro[4.5]decane-2,4-dione and its synthetic method and intermediate product.
- ScienceDirect. 1-oxa-3,7-diazaspiro[4.5]decan-2-one derivatives as potent KRAS-G12D inhibitors: A multidisciplinary approach integrating machine learning, synthesis, and biological evaluation. ScienceDirect. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. 8-Oxa-1,3-diazaspiro(4.5)decane-2,4-dione | C7H10N2O3 | CID 217651 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 4. capotchem.com [capotchem.com]

- [5. PubChemLite - 8-oxa-2-azaspiro\[4.5\]decane-1,3-dione \(C8H11NO3\)](#)
[\[pubchemlite.lcsb.uni.lu\]](#)
- To cite this document: BenchChem. [Introduction: Navigating Spirocyclic Scaffolds in Medicinal Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3058632/docs#introduction-navigating-spirocyclic-scaffolds-in-medicinal-chemistry\]](https://www.benchchem.com/product/b3058632/docs#introduction-navigating-spirocyclic-scaffolds-in-medicinal-chemistry)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)